

OGT 2115 solubility issues and solutions in aqueous buffers

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Compound of Interest

Compound Name: OGT 2115

Cat. No.: B15610721

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Technical Support Center: OGT 2115

Welcome to the technical support center for **OGT 2115**. This resource provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in overcoming solubility challenges with **OGT 2115** in aqueous buffers.

Frequently Asked Questions (FAQs)

Q1: What is **OGT 2115** and what are its main properties?

OGT 2115 is a potent, cell-permeable, and orally active inhibitor of heparanase, an enzyme involved in angiogenesis and metastasis.^{[1][2]} It exhibits anti-angiogenic properties and is used in cancer research.^{[1][3][4]} Key properties are summarized in the table below.

Property	Value	Reference
Molecular Weight	495.3 g/mol	[3]
Formula	C ₂₄ H ₁₆ BrFN ₂ O ₄	[3]
Purity	≥97%	[3][4]
Primary Target	Heparanase (IC ₅₀ = 0.4 μM)	[1][3][4]
Reported Solubility	Soluble to 10 mM in DMSO	[3]

Q2: I am having trouble dissolving **OGT 2115** in my aqueous buffer. Why is this happening?

OGT 2115 is a hydrophobic molecule, as indicated by its complex chemical structure and its reported solubility in dimethyl sulfoxide (DMSO).^{[3][5]} Many organic compounds with poor water solubility exhibit challenges when dissolving in aqueous-based solutions like physiological buffers. This can lead to precipitation, inaccurate concentrations, and unreliable experimental results.

Q3: My **OGT 2115**, which was dissolved in DMSO, precipitated when I added it to my aqueous buffer. What should I do?

This is a common issue when a compound is highly soluble in an organic solvent but poorly soluble in an aqueous medium. The DMSO stock solution should be added to the aqueous buffer slowly and with constant vortexing or stirring. It is also crucial to ensure the final concentration of DMSO in your aqueous solution is as low as possible, typically below 0.5%, to minimize solvent effects on your experiment and to avoid precipitation. If precipitation still occurs, consider using a lower final concentration of **OGT 2115** or employing one of the solubilization strategies outlined in the troubleshooting guide below.

Q4: Can I heat the solution to improve the solubility of **OGT 2115**?

Heating can increase the solubility of some compounds, but it should be approached with caution. The thermal stability of **OGT 2115** is not widely reported. Excessive heating could lead to degradation of the compound, rendering it inactive. If you choose to warm the solution, use a gentle water bath (e.g., 37°C) for a short period and then allow the solution to cool to room temperature to check for precipitation.

Troubleshooting Guide: OGT 2115 Solubility Issues

This guide provides a systematic approach to addressing common solubility problems encountered with **OGT 2115** in aqueous buffers.

Initial Preparation Workflow

The following diagram illustrates the recommended initial workflow for preparing a solution of **OGT 2115**.

Step 1: Prepare Stock Solution

Weigh OGT 2115 powder



Add fresh, anhydrous DMSO to desired concentration (e.g., 10 mM)



Vortex until fully dissolved



Use stock solution

Step 2: Prepare Working Solution



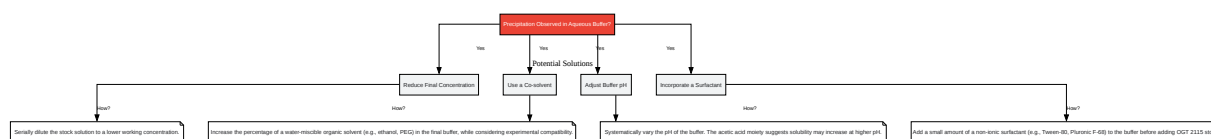
Add a small volume of stock solution to the aqueous buffer

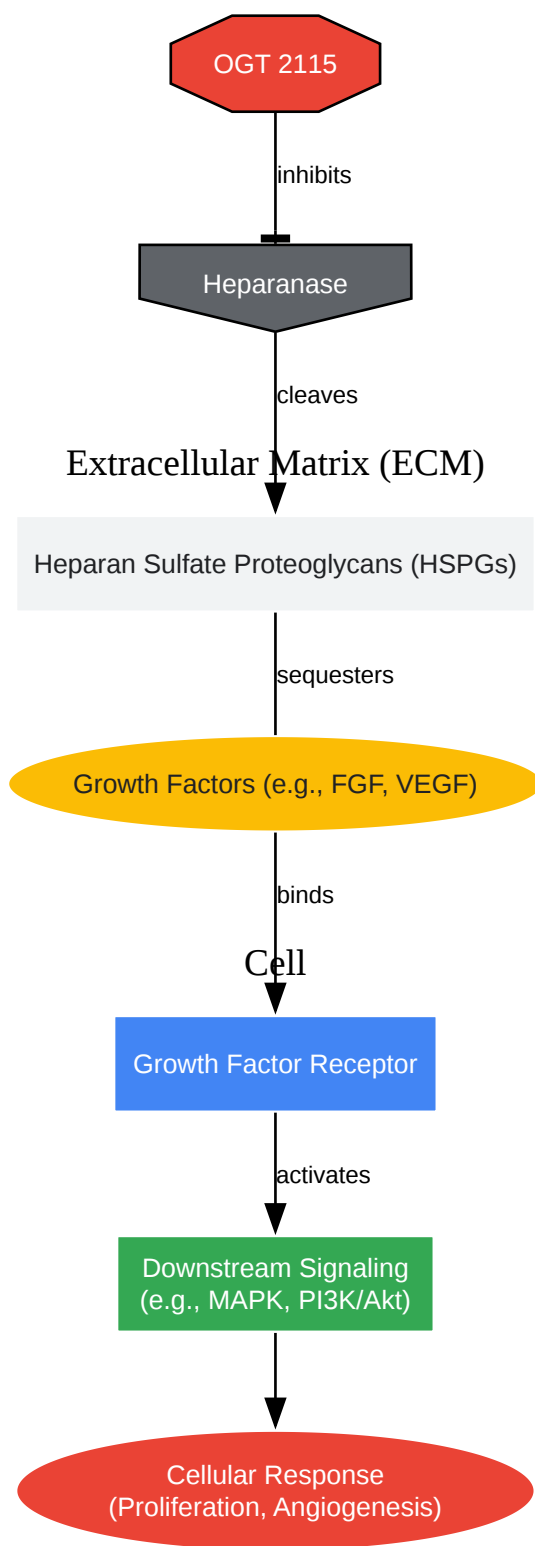


Mix thoroughly (vortex or pipette)



Observe for precipitation





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